

Proper Disposal of N-acetyl-D-talosamine-13C: A Step-by-Step Guide

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Compound of Interest

Compound Name: *N-acetyl-D-talosamine-13C*

Cat. No.: *B12399289*

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For Research, Scientific, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **N-acetyl-D-talosamine-13C**. The following procedures are based on available safety data for the non-isotopically labeled compound and general best practices for laboratory chemical waste management. The Carbon-13 isotope is stable and non-radioactive, so no special precautions for radioactivity are necessary.

Core Safety and Handling Information

While a specific Safety Data Sheet (SDS) for **N-acetyl-D-talosamine-13C** is not readily available, the SDS for N-acetyl-D-talosamine indicates that it should be handled with care. It is categorized as causing skin and serious eye irritation, and it may cause respiratory irritation[1]. Therefore, appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times during handling and disposal.

Key Chemical Properties (for non-labeled N-acetyl-D-talosamine):

Property	Value
Appearance	Off-white powder/solid[2][3]
Molecular Formula	C ₈ H ₁₅ NO ₆ [4]
Molecular Weight	221.21 g/mol [4]
Storage	Store in a cool, dry, well-ventilated area in a tightly-closed container. For long-term storage, keep refrigerated[1][2].

Step-by-Step Disposal Protocol

The primary recommendation for the disposal of N-acetyl-D-talosamine is to use an approved waste disposal plant[1]. It is crucial to consult your institution's environmental health and safety (EHS) office and adhere to all local, regional, and national regulations regarding chemical waste disposal.

1. Solid Waste Disposal (Preferred Method for Powder):

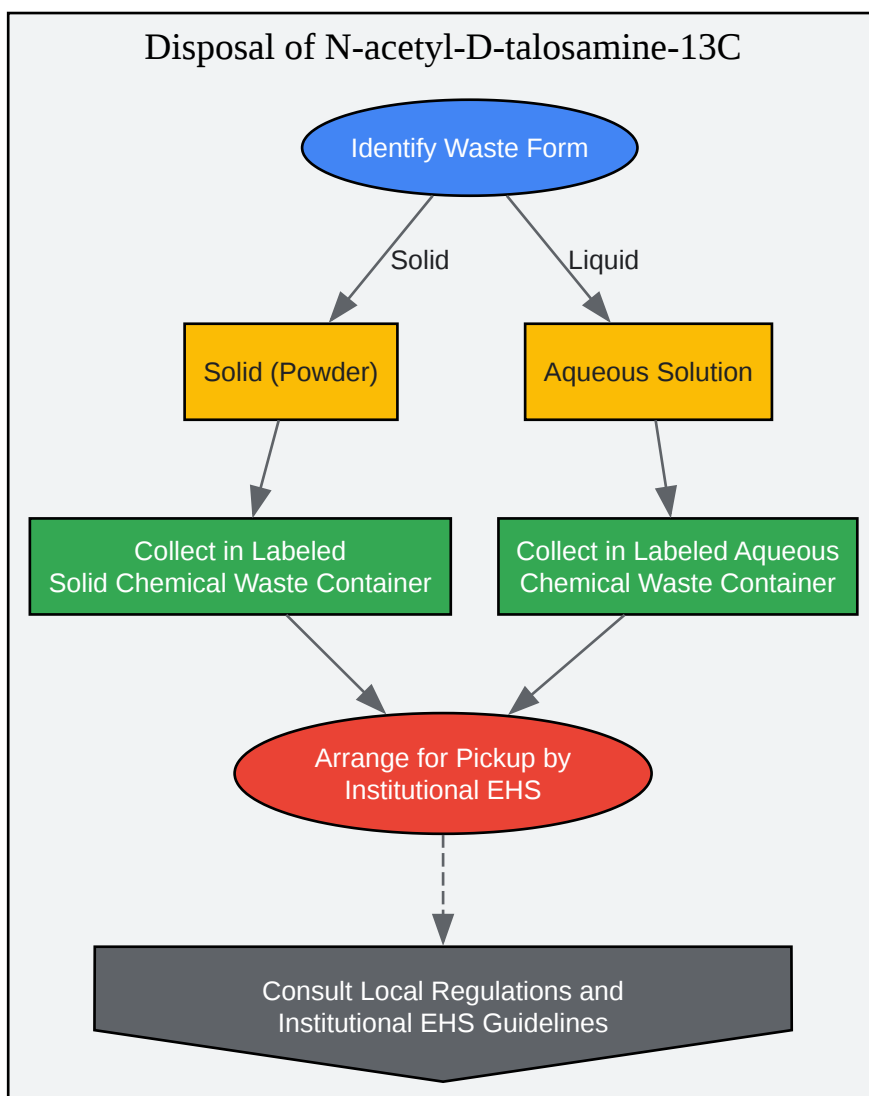
- Step 1: Container Preparation. Ensure the original container is empty of all practicable amounts of the powder.
- Step 2: Collection. Carefully sweep up any remaining solid material, avoiding dust formation, and place it into a suitable, clearly labeled waste container for chemical solids[2].
- Step 3: Container Decontamination. Triple-rinse the empty original container with a suitable solvent (e.g., water). The rinsate should be collected and disposed of as aqueous chemical waste.
- Step 4: Label Defacement. Completely deface or remove the original label from the empty, rinsed container before disposing of it in regular trash or recycling, as per your institution's guidelines.

2. Aqueous Solution Disposal:

- Step 1: Collection. Collect all aqueous solutions containing **N-acetyl-D-talosamine-13C** in a designated and clearly labeled waste container for non-hazardous aqueous chemical waste.
- Step 2: pH Neutralization. If the solution is acidic or basic, neutralize it to a pH between 6 and 8 before collection, unless your institution's EHS guidelines specify otherwise.
- Step 3: Avoid Drain Disposal. Do not dispose of solutions containing this compound down the drain, as it should not be allowed to enter waterways or soil^[1].

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **N-acetyl-D-talosamine-13C**.



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